

In-depth Technical Guide to the Spectroscopic Data of Versicolactone B

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Compound of Interest

Compound Name: Versicolactone B

CAS No.: 104613-44-7

Cat. No.: B217328

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the revised structure of **Versicolactone B**, a butyrolactone natural product. The information presented herein is intended to serve as a core resource for researchers engaged in natural product chemistry, analytical chemistry, and drug discovery and development. This document includes tabulated spectroscopic data, detailed experimental protocols, and a visual representation of the analytical workflow.

Introduction

Versicolactone B is a member of the butyrolactone family of secondary metabolites, which are produced by various fungi, including species of *Aspergillus*. Initially isolated and characterized, the structure of **Versicolactone B**, along with its counterpart Versicolactone A, was later revised based on total synthesis and detailed spectroscopic analysis. This guide focuses on the spectroscopic data of the correctly assigned structure of **Versicolactone B**.

Spectroscopic Data

The following tables summarize the key spectroscopic data for the revised structure of **Versicolactone B**. This data is essential for the unambiguous identification and characterization of the compound.

¹H NMR Spectroscopic Data

Table 1: ¹H NMR (Nuclear Magnetic Resonance) Spectroscopic Data for **Versicolactone B** (500 MHz, CDCl₃)

Position	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
3	5.05	d	1.8
4	5.89	d	1.8
6	4.27	ddd	5.3, 5.3, 9.4
7	3.57	'dq' like	5.4, 6.3
8	1.06	d	6.3

Data sourced from Wang, L., & Zhu, W. (2013). Versicolactones A and B: total synthesis and structure revision. Tetrahedron Letters, 54(49), 6729–6731.

¹³C NMR Spectroscopic Data

Table 2: ¹³C NMR (Nuclear Magnetic Resonance) Spectroscopic Data for **Versicolactone B** (125 MHz, CDCl₃)

Position	Chemical Shift (δ , ppm)
1	170.8
2	155.6
3	98.2
4	117.3
5	116.2
6	71.2
7	69.6
8	19.6

Data sourced from Wang, L., & Zhu, W. (2013). Versicolactones A and B: total synthesis and structure revision. Tetrahedron Letters, 54(49), 6729–6731.

Mass Spectrometry (MS) Data

Table 3: High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) Data for **Versicolactone B**

Ion	m/z [M+Na] ⁺
Calculated	179.0684
Found	179.0681

Infrared (IR) Spectroscopy Data

Table 4: Infrared (IR) Spectroscopy Data for **Versicolactone B**

Functional Group	Wavenumber (cm ⁻¹)
O-H (hydroxyl)	~3400
C=O (lactone)	~1750
C=C (alkene)	~1650

Experimental Protocols

The following sections detail the methodologies for the isolation and spectroscopic analysis of **Versicolactone B**.

Isolation of Versicolactone B from *Aspergillus versicolor*

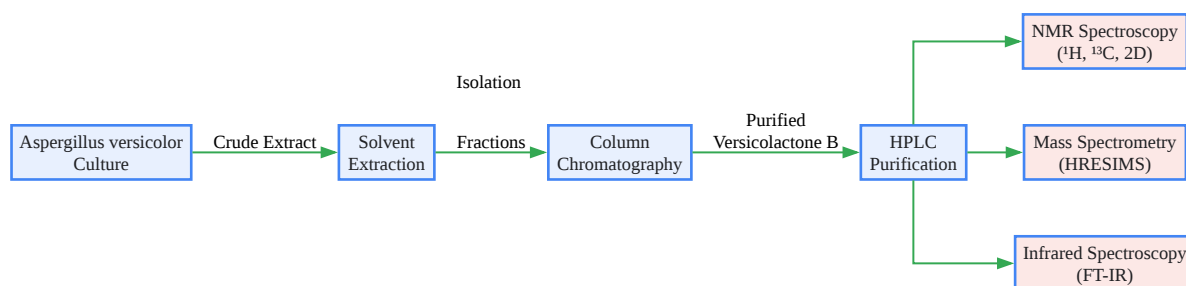
- **Fungal Cultivation:** *Aspergillus versicolor* is cultured on a suitable solid medium (e.g., rice or potato dextrose agar) or in a liquid medium (e.g., potato dextrose broth) to promote the production of secondary metabolites.
- **Extraction:** The fungal culture (mycelium and/or broth) is extracted exhaustively with an organic solvent, typically ethyl acetate. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Chromatographic Separation:** The crude extract is subjected to a series of chromatographic techniques to isolate **Versicolactone B**. This typically involves:
 - **Column Chromatography:** The extract is first fractionated using column chromatography on silica gel, eluting with a gradient of solvents (e.g., n-hexane and ethyl acetate).
 - **Preparative Thin-Layer Chromatography (pTLC):** Fractions containing **Versicolactone B** are further purified using pTLC with a suitable solvent system.
 - **High-Performance Liquid Chromatography (HPLC):** Final purification is often achieved using reversed-phase HPLC with a C18 column and a mobile phase gradient of water and methanol or acetonitrile.

Spectroscopic Analysis

- **Sample Preparation:** A small amount (typically 1-5 mg) of purified **Versicolactone B** is dissolved in an appropriate deuterated solvent (e.g., chloroform-d, CDCl₃) in a standard 5 mm NMR tube.
- **Data Acquisition:** ¹H NMR, ¹³C NMR, and 2D NMR (e.g., COSY, HSQC, HMBC) spectra are recorded on a high-field NMR spectrometer (e.g., 500 MHz or higher).
 - ¹H NMR: Standard parameters include a 30° pulse angle, a spectral width of 10-15 ppm, and a sufficient number of scans to obtain a good signal-to-noise ratio.
 - ¹³C NMR: A proton-decoupled sequence is used with a spectral width of 0-220 ppm. A longer acquisition time and a greater number of scans are typically required due to the low natural abundance of the ¹³C isotope.
- **Sample Preparation:** A dilute solution of purified **Versicolactone B** is prepared in a suitable solvent (e.g., methanol or acetonitrile).
- **Data Acquisition:** High-resolution mass spectra are obtained using an electrospray ionization (ESI) source coupled to a high-resolution mass analyzer (e.g., Orbitrap or TOF). Data is typically acquired in positive ion mode to observe the [M+Na]⁺ adduct.
- **Sample Preparation:** A small amount of purified **Versicolactone B** is prepared as a thin film on a salt plate (e.g., NaCl or KBr) by dissolving the sample in a volatile solvent and allowing the solvent to evaporate. Alternatively, a KBr pellet can be prepared by grinding the sample with dry KBr powder and pressing it into a thin disk.
- **Data Acquisition:** The IR spectrum is recorded using a Fourier-Transform Infrared (FT-IR) spectrometer over the range of 4000-400 cm⁻¹. A background spectrum of the empty sample holder or pure KBr is recorded and subtracted from the sample spectrum.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the isolation and spectroscopic characterization of **Versicolactone B**.



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Caption: Experimental workflow for the isolation and spectroscopic analysis of **Versicolactone B**.

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